

Application Notes and Protocols for 2-Cyclohexylphenol

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Compound of Interest

Compound Name: 2-Cyclohexylphenol

Cat. No.: B093547

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This document provides detailed application notes and protocols for the safe handling and use of **2-Cyclohexylphenol**. The information is intended to guide laboratory personnel in minimizing risks and implementing safe practices when working with this compound.

Section 1: Chemical and Physical Properties

2-Cyclohexylphenol is an organic compound that appears as a white to light yellow or orange powder or crystal.^{[1][2]} It is important to be aware of its physical and chemical properties for safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ O	[3]
Molecular Weight	176.25 g/mol	[3]
Melting Point	56 °C	[1][2]
Boiling Point	284 °C	[1][2]
Flash Point	134 °C	[1][3]
Density	0.9452 g/cm ³ (rough estimate)	[1][2]
Water Solubility	83.33 mg/L at 25 °C	[1][2]
pKa	10.41 ± 0.30 (Predicted)	[1][2]

Section 2: Toxicological Data

Specific quantitative toxicological data, such as LD50 and LC50 values for **2-Cyclohexylphenol**, are not readily available in the reviewed literature. However, as a phenolic compound, it should be handled with care, assuming it may possess similar hazards to phenol. Phenol is known to be corrosive and toxic.[4] The following table provides general toxicological data for phenol as a reference.

Metric	Value (Phenol)	Species	Route	Reference
LD50 (Oral)	317 mg/kg	Rat	Oral	[4]
LD50 (Oral)	270 mg/kg	Mouse	Oral	[4]
LD50 (Dermal)	630 mg/kg	Rabbit	Dermal	[4]
LD50 (Dermal)	669 mg/kg	Rat	Dermal	[4]

Note: This data is for phenol and should be used as a precautionary reference only. The toxicological properties of **2-Cyclohexylphenol** have not been thoroughly investigated.

Section 3: Safety and Handling Protocols

Adherence to strict safety protocols is crucial when handling **2-Cyclohexylphenol** to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

A comprehensive selection of PPE is required when working with **2-Cyclohexylphenol**.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	A laboratory coat, buttoned, and covering all exposed skin.
Footwear	Closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors.

General Handling Procedures

- Work Area: Always handle **2-Cyclohexylphenol** in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[6]
- Avoid Inhalation: Prevent the formation and inhalation of dust or vapors.
- Hygienic Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[7]

Storage

- Container: Store in a tightly closed, properly labeled container.[7]
- Conditions: Keep in a cool, dry, and well-ventilated area.[7]

- Incompatibilities: Segregate from strong oxidizing agents, acids, and bases.[\[7\]](#)

Spill and Disposal Procedures

- Spill Cleanup:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE.
 - For solid spills, carefully sweep or vacuum the material, avoiding dust generation. Place in a sealed container for disposal.
 - For solutions, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Waste Disposal: Dispose of **2-Cyclohexylphenol** and any contaminated materials in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Section 4: Experimental Protocol - Representative Synthesis of 2-Cyclohexylphenol

The following is a representative protocol for the synthesis of **2-Cyclohexylphenol** via Friedel-Crafts alkylation of phenol with cyclohexene, a common laboratory application.[\[8\]](#) This protocol is for informational purposes and should be adapted and performed only after a thorough risk assessment.

Materials and Equipment

- Phenol
- Cyclohexene
- Acid catalyst (e.g., sulfuric acid, solid acid catalyst)
- Solvent (if required)
- Three-necked round-bottom flask

- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle
- Appropriate work-up and purification equipment (e.g., separatory funnel, rotary evaporator, distillation apparatus)

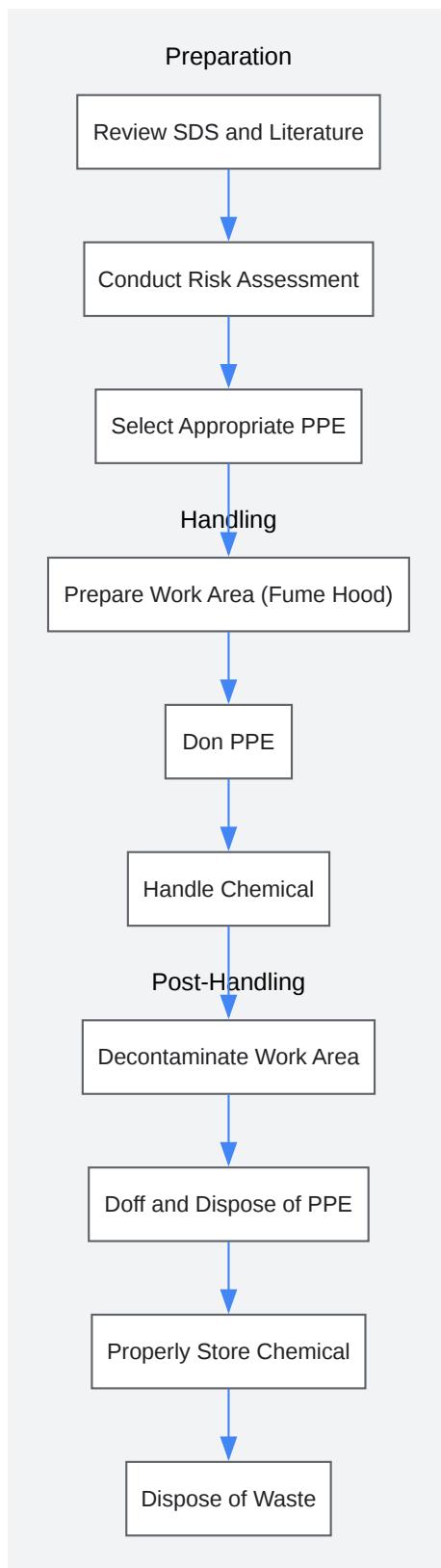
Procedure

- Reaction Setup: In a fume hood, assemble a clean and dry three-necked round-bottom flask with a magnetic stir bar, reflux condenser, and a dropping funnel.
- Charging Reactants: Charge the flask with phenol and the chosen solvent (if any). Begin stirring the mixture.
- Catalyst Addition: Carefully add the acid catalyst to the reaction mixture. This step may be exothermic.
- Addition of Cyclohexene: Slowly add cyclohexene to the reaction mixture from the dropping funnel. Control the rate of addition to maintain the desired reaction temperature.
- Reaction: Heat the mixture to the desired reaction temperature and maintain for the required reaction time with continuous stirring.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Quench the reaction by slowly adding a neutralizing agent (e.g., a saturated solution of sodium bicarbonate).
 - Transfer the mixture to a separatory funnel.
 - Extract the product with a suitable organic solvent.

- Wash the organic layer with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
- Filter to remove the drying agent.
- Purification: Remove the solvent under reduced pressure using a rotary evaporator. The crude product can be further purified by distillation or chromatography.

Section 5: Visualizations

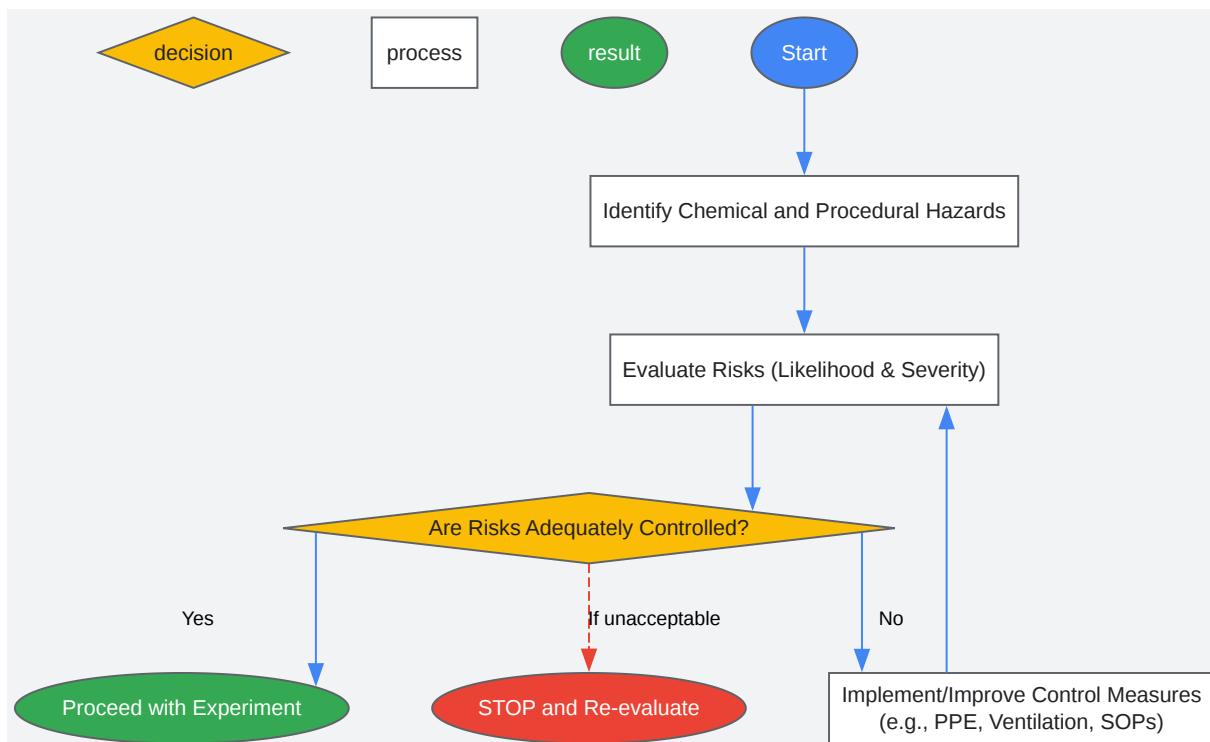
Laboratory Safety Workflow for Handling Hazardous Chemicals



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Caption: General laboratory safety workflow for handling hazardous chemicals.

Chemical Risk Assessment Flowchart



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Caption: A flowchart for conducting a chemical risk assessment in a laboratory setting.

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